

Safety and Handling of Tos-PEG1-O-CH₂COOH: A Technical Guide

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Compound of Interest

Compound Name: Tos-PEG1-O-CH₂COOH

Cat. No.: B12425987

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a formal Safety Data Sheet (SDS). A specific SDS for **Tos-PEG1-O-CH₂COOH** is not readily available in public domains. The information herein is compiled from data on similar polyethylene glycol (PEG) derivatives and general principles of chemical safety. All laboratory work should be conducted by trained personnel in a controlled environment.

Introduction

Tos-PEG1-O-CH₂COOH, also known as 3-(tosyloxy)propanoic acid, is a heterobifunctional linker molecule commonly used in bioconjugation, drug delivery, and the development of Proteolysis Targeting Chimeras (PROTACs). It incorporates a tosyl group, which is an excellent leaving group for nucleophilic substitution reactions, a single ethylene glycol unit to enhance hydrophilicity, and a terminal carboxylic acid for conjugation with amines. Understanding the safety and handling of this reagent is paramount to ensure laboratory safety and experimental success.

Physicochemical and Hazard Information

Due to the lack of a specific Safety Data Sheet, the following tables summarize the known properties of **Tos-PEG1-O-CH₂COOH** and the general hazards associated with PEG derivatives and tosylates.

Table 1: Physicochemical Properties of Tos-PEG1-O-CH₂COOH

Property	Value	Source
Synonyms	Tos-PEG1-acid, 3-(tosyloxy)propanoic acid, PROTAC Linker 28	[1][2]
CAS Number	1259387-78-4	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₅ S	[1]
Molecular Weight	244.26 g/mol	[1]
Appearance	White to off-white solid (presumed)	General knowledge
Purity	≥95% (typical for commercial products)	
Boiling Point	439.7±28.0 °C at 760 mmHg (predicted)	
Density	1.345±0.06 g/cm ³ (predicted)	
Storage	2-8°C for short term (days to weeks) or -20°C for long term (months to years)	

Table 2: General Hazard Information

Hazard	Description	Precautionary Measures
Acute Toxicity	The toxicological properties have not been thoroughly investigated. Based on general PEG data, it is expected to have low acute toxicity.	Avoid inhalation, ingestion, and direct contact with skin and eyes.
Skin Corrosion/Irritation	May cause mild skin irritation upon prolonged or repeated contact.	Wear protective gloves and a lab coat.
Eye Damage/Irritation	May cause eye irritation.	Wear safety glasses or goggles.
Respiratory Sensitization	Not classified as a respiratory sensitizer, but inhalation of dust should be avoided.	Work in a well-ventilated area or use a fume hood.
Reactivity	The tosyl group is a reactive leaving group. The compound is stable under recommended storage conditions. Reacts with strong oxidizing agents and nucleophiles.	Store away from incompatible materials.

Experimental Protocols

General Handling and Personal Protective Equipment (PPE)

Safe handling of **Tos-PEG1-O-CH₂COOH** requires adherence to standard laboratory safety protocols.

- Engineering Controls: Handle in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.
- Personal Protective Equipment:

- Eye/Face Protection: Chemical safety goggles are required.
- Skin Protection: Wear a lab coat and compatible chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH-approved respirator may be necessary.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Plausible Synthesis Protocol for Tos-PEG1-O-CH₂COOH

A specific, detailed synthesis protocol for **Tos-PEG1-O-CH₂COOH** is not readily available. However, a plausible method can be inferred from general organic chemistry principles and published procedures for similar compounds. The synthesis would likely involve the tosylation of a suitable precursor, such as 3-hydroxypropanoic acid, protected at the carboxylic acid moiety.

Step 1: Protection of the Carboxylic Acid

The carboxylic acid of 3-hydroxypropanoic acid is first protected, for example, as a benzyl ester, to prevent unwanted side reactions.

Step 2: Tosylation of the Hydroxyl Group

The protected 3-hydroxypropanoic acid is then reacted with p-toluenesulfonyl chloride (TsCl) in the presence of a base like pyridine or triethylamine to form the tosylate.

Step 3: Deprotection of the Carboxylic Acid

The protecting group on the carboxylic acid is removed to yield the final product, **Tos-PEG1-O-CH₂COOH**.

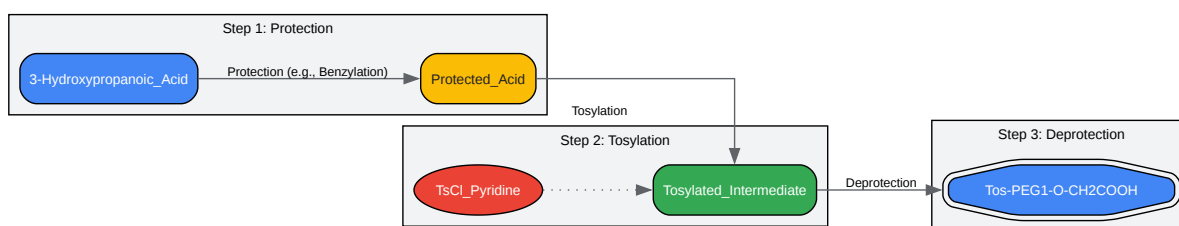
Spill and Disposal Procedures

- Spill Response:
 - Evacuate the area.

- Wear appropriate PPE.
- For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- For large spills, contain the spill and follow institutional procedures for chemical cleanup.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations. Polyethylene glycol and its derivatives are generally considered biodegradable and not hazardous waste, but local regulations should always be consulted.

Visualizations

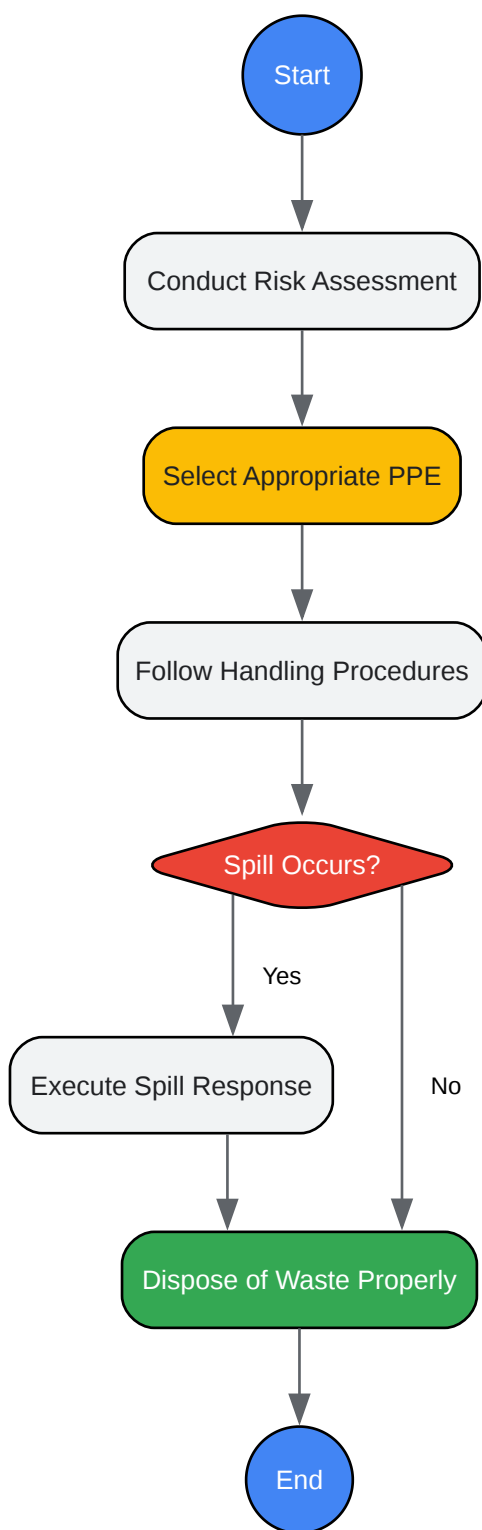
Diagram 1: Plausible Synthesis Workflow for Tos-PEG1-O-CH₂COOH



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Caption: A plausible three-step synthesis workflow for **Tos-PEG1-O-CH₂COOH**.

Diagram 2: Safety and Handling Logical Flow



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Caption: Logical workflow for the safe handling and disposal of chemical reagents.

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